

Application of Reactive Orange 86 in Textile Printing: Detailed Application Notes and Protocols

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Compound of Interest

Compound Name: Reactive orange 86

Cat. No.: B1607117

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Introduction

Reactive Orange 86 is a dichlorotriazine (DCT) reactive dye, belonging to the "cold brand" or Procion MX type of reactive dyes.[1] These dyes are characterized by their high reactivity, allowing for fixation to cellulosic fibers under milder alkaline and lower temperature conditions compared to other reactive dye classes. This high reactivity makes them particularly suitable for textile printing applications on materials such as cotton, viscose, and linen.[2] The dye forms a covalent bond with the hydroxyl groups of the cellulose, resulting in excellent wash fastness properties.[2] **Reactive Orange 86** is an azo-free dye, which is an important consideration for environmental and safety standards.[2]

Chemical and Physical Properties

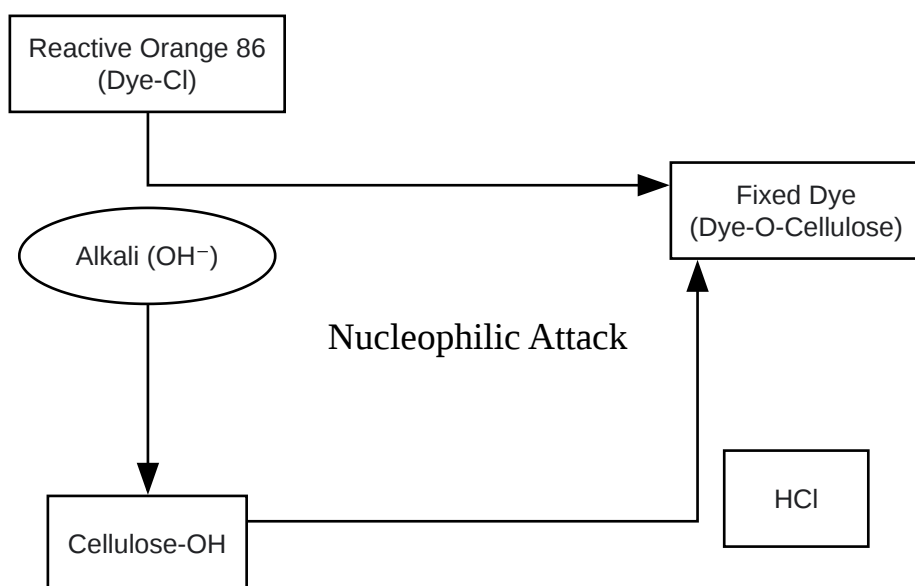
A summary of the key properties of **Reactive Orange 86** is presented in the table below.

Property	Value
C.I. Name	Reactive Orange 86
CAS Number	83929-91-3[2]
Molecular Formula	C20H16Cl2N10O7S2Na2[2]
Type	Dichlorotriazine (Procion MX type) Reactive Dye
Physical Form	Fine Powder[2]
Solubility	Water Soluble[2]
pH (1% Solution)	6-7[2]
Purity	99% Min[2]
Shelf Life	2 Years (when stored in a cool, dry place)[2]

Signaling Pathways and Experimental Workflows

Chemical Reaction of Reactive Orange 86 with Cellulose

The fixation of **Reactive Orange 86** to cellulosic fibers occurs via a nucleophilic substitution reaction. The dichlorotriazine reactive group of the dye reacts with the ionized hydroxyl groups of the cellulose polymer chain under alkaline conditions to form a strong, covalent ether bond. This reaction is what imparts the high wash fastness to the printed textile.

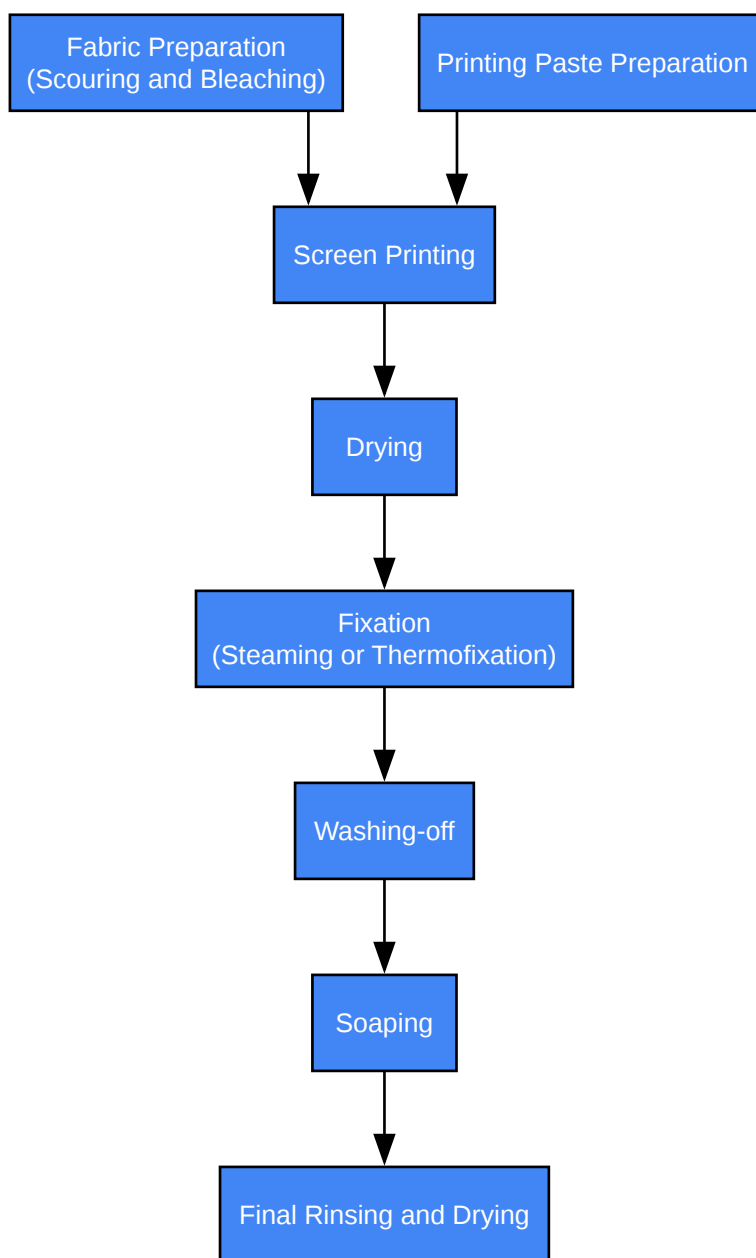


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Caption: Covalent bond formation between **Reactive Orange 86** and cellulose.

Experimental Workflow for Textile Printing

The general workflow for applying **Reactive Orange 86** to a cellulosic fabric via screen printing is outlined below. The process begins with the preparation of the fabric and the printing paste, followed by the printing process, fixation of the dye, and a thorough washing-off procedure to remove any unfixed dye.



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Caption: General workflow for reactive printing on cellulosic fabrics.

Experimental Protocols

Preparation of Printing Paste

The following is a standard recipe for a printing paste using **Reactive Orange 86**. The quantities are given per 1000g of printing paste.

Component	Quantity (g) for Pale Shade	Quantity (g) for Medium Shade	Quantity (g) for Dark Shade	Purpose
Reactive Orange 86	10	30	50	Colorant
Urea	100	100	100	Dye solvent and humectant[3]
Sodium Bicarbonate	20	20	20	Alkali for fixation[4]
Thickener (Sodium Alginate, 5% solution)	500	500	500	Viscosity control
Water	370	350	330	Solvent
Total	1000	1000	1000	

Protocol:

- In a container, dissolve the urea in the required amount of warm water.
- Add the **Reactive Orange 86** powder to the urea solution and stir until completely dissolved.
- In a separate, larger container, place the sodium alginate thickener.

- Slowly add the dye solution to the thickener while stirring continuously to ensure a homogenous mixture.
- Finally, add the sodium bicarbonate and stir thoroughly until it is evenly dispersed in the paste.
- Allow the paste to stand for at least one hour to ensure complete swelling of the thickener and de-aeration.

Textile Printing Protocol

- **Fabric Preparation:** The cellulosic fabric (e.g., cotton) should be thoroughly scoured and bleached to remove any impurities, ensuring a clean and absorbent substrate.
- **Printing:** Apply the prepared printing paste to the fabric using a screen of the desired mesh size and design.
- **Drying:** After printing, the fabric should be dried at a temperature of 100-110°C.

Fixation Protocols

A. Steaming Fixation:

- After drying, subject the printed fabric to steaming in a steamer.
- Temperature: 102-105°C
- Time: 10-15 minutes
- This method uses saturated steam to provide the necessary moisture and heat for the dye-fiber reaction.

B. Thermofixation (Dry Heat):

- After drying, place the printed fabric in a thermofixation unit (e.g., a curing oven).
- Temperature: 140-150°C^[5]
- Time: 5 minutes^[5]

- This method is suitable for polyester/cotton blends but can also be used for 100% cotton.

Washing-off Protocol

A thorough washing-off process is critical to remove any unfixed or hydrolyzed dye, ensuring good wash fastness and preventing staining of unprinted areas. The following is a typical multi-step washing-off protocol.

Step	Process	Temperature (°C)	Duration (minutes)	Purpose
1	Cold Rinse	25-30	5	Removal of thickener and excess alkali
2	Hot Rinse	70-80	5	Removal of loosely adhered dye
3	Soaping	90-95	10	Removal of unfixed and hydrolyzed dye
4	Hot Rinse	70-80	5	Rinsing of soaping agent
5	Cold Rinse	25-30	5	Final rinse

- Soaping Bath Composition: 1-2 g/L of a non-ionic detergent.
- After the final rinse, the fabric should be dried.

Data Presentation

Fastness Properties of Reactive Orange 86 on Cotton

The following table summarizes the expected fastness properties of **Reactive Orange 86** printed on cotton fabric, based on typical performance of high-reactivity dichlorotriazine dyes. Ratings are on a scale of 1 to 5, where 5 indicates the highest fastness.

Fastness Test	Standard	Expected Rating
Light Fastness	ISO 105-B02	4-5
Wash Fastness (Staining)	ISO 105-C06	4-5
Wash Fastness (Change in Shade)	ISO 105-C06	4-5
Rubbing Fastness (Dry)	ISO 105-X12	4
Rubbing Fastness (Wet)	ISO 105-X12	3-4

Conclusion

Reactive Orange 86 is a versatile and high-performing dye for the printing of cellulosic textiles. Its high reactivity allows for efficient fixation under relatively mild conditions, making it an economical choice. By following the detailed protocols for paste preparation, printing, fixation, and washing-off, researchers and scientists can achieve vibrant, durable, and high-quality prints for a variety of applications. The excellent fastness properties of this dye ensure the longevity of the printed designs.

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